

Cyclopropyl(4-fluorophenyl)methanol: A Versatile Building Block in Modern Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *cyclopropyl(4-fluorophenyl)methanol*

CAS No.: 827-88-3

Cat. No.: B1266660

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclopropyl(4-fluorophenyl)methanol is a key synthetic intermediate that has garnered significant attention in the fields of medicinal chemistry and organic synthesis. Its unique structural combination of a strained cyclopropyl ring, a fluorinated phenyl group, and a reactive hydroxyl moiety makes it a valuable building block for the construction of complex molecules, most notably as a crucial component in the synthesis of the blockbuster lipid-lowering drug, Pitavastatin. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **cyclopropyl(4-fluorophenyl)methanol**, offering detailed experimental protocols and data to support its use in research and development.

Physicochemical Properties

Cyclopropyl(4-fluorophenyl)methanol is a white to yellow powder or crystalline solid at room temperature. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Cyclopropyl(4-fluorophenyl)methanol**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₁ FO	[1]
Molecular Weight	166.19 g/mol	[1]
CAS Number	827-88-3	[1]
Appearance	White to yellow powder or crystals	
Boiling Point	123-124 °C (for Cyclopropylmethanol)	[2]
Density	0.890 g/mL (for Cyclopropylmethanol)	[2]
Storage Temperature	Refrigerator	

Synthesis of Cyclopropyl(4-fluorophenyl)methanol

The most common and efficient method for the synthesis of **cyclopropyl(4-fluorophenyl)methanol** is the reduction of the corresponding ketone, cyclopropyl 4-fluorophenyl ketone. Sodium borohydride (NaBH₄) is a widely used reducing agent for this transformation due to its selectivity, mild reaction conditions, and ease of handling.

Experimental Protocol: Reduction of Cyclopropyl 4-fluorophenyl ketone

This protocol outlines a general procedure for the sodium borohydride reduction of cyclopropyl 4-fluorophenyl ketone.

Materials:

- Cyclopropyl 4-fluorophenyl ketone
- Sodium borohydride (NaBH₄)

- Methanol (MeOH)
- Dichloromethane (CH₂Cl₂)
- 3 M Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Deionized water

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice-water bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve cyclopropyl 4-fluorophenyl ketone in methanol.
- Reduction: Cool the solution in an ice-water bath. Slowly add sodium borohydride to the stirred solution. The molar ratio of ketone to sodium borohydride is typically 1:0.5-0.8.[3]
- Reaction Monitoring: Stir the reaction mixture at room temperature for a specified time (e.g., 20 minutes).[4] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Once the reaction is complete, pour the solution into a separatory funnel.

- Add water and dichloromethane to the separatory funnel.
- Add 3 M sodium hydroxide solution to decompose the borate salts.[4]
- Separate the organic layer.
- Extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers.
- Drying and Concentration: Dry the combined organic layers over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.
- Purification: The crude **cyclopropyl(4-fluorophenyl)methanol** can be purified by recrystallization or column chromatography to afford the final product.

Diagram 1: Synthesis of **Cyclopropyl(4-fluorophenyl)methanol**



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Caption: Reduction of a ketone to form the target alcohol.

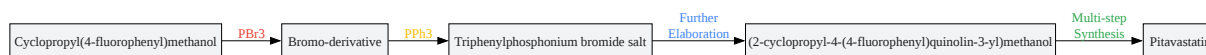
Applications as a Synthetic Building Block

The utility of **cyclopropyl(4-fluorophenyl)methanol** as a synthetic building block is prominently demonstrated in its role as a key intermediate in the synthesis of Pitavastatin, a potent HMG-CoA reductase inhibitor.

Synthesis of a Key Pitavastatin Intermediate

Cyclopropyl(4-fluorophenyl)methanol is a precursor to (2-cyclopropyl-4-(4-fluorophenyl)quinolin-3-yl)methanol, a crucial intermediate in several synthetic routes to Pitavastatin.[5][6] The synthesis of this intermediate involves the conversion of the alcohol to a leaving group, followed by further elaboration to construct the quinoline ring system.

Diagram 2: Role in Pitavastatin Synthesis



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Caption: Pathway to a key Pitavastatin intermediate.

A patented process describes the reaction of (2-cyclopropyl-4-(4-fluorophenyl)quinoline-3-yl)methanol with phosphorus tribromide to form the corresponding bromide, which is then treated with triphenylphosphine to yield the phosphonium salt, a direct precursor for the Wittig reaction in the Pitavastatin synthesis.[5][6]

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the characterization of synthetic intermediates. While a comprehensive set of spectra for **cyclopropyl(4-fluorophenyl)methanol** is not readily available in the public domain, data for closely related compounds can provide valuable insights.

¹H and ¹³C NMR Spectroscopy: The NMR spectra of cyclopropyl-containing compounds exhibit characteristic signals for the cyclopropyl protons and carbons. The aromatic region of the ¹H NMR spectrum of **cyclopropyl(4-fluorophenyl)methanol** is expected to show signals corresponding to the protons on the 4-fluorophenyl ring, with coupling patterns influenced by the fluorine atom. The benzylic proton would appear as a distinct signal, and the cyclopropyl protons would likely show complex multiplets at higher field. Similarly, the ¹³C NMR spectrum would display characteristic signals for the aromatic carbons, the benzylic carbon, and the carbons of the cyclopropyl ring.

Infrared (IR) Spectroscopy: The IR spectrum of **cyclopropyl(4-fluorophenyl)methanol** would be expected to show a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching vibration of the alcohol. Characteristic C-H stretching vibrations for the aromatic and cyclopropyl groups, as well as C-O and C-F stretching bands, would also be present.

Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak (M^+) corresponding to the molecular weight of the compound (166.19 g/mol). Fragmentation patterns would likely involve the loss of water, the cyclopropyl group, and cleavage of the bond between the aromatic ring and the carbinol carbon.

Conclusion

Cyclopropyl(4-fluorophenyl)methanol is a valuable and versatile building block in organic synthesis, with its importance underscored by its application in the synthesis of the pharmaceutically significant molecule, Pitavastatin.[7][8] This technical guide provides essential information on its synthesis, properties, and reactivity, offering a foundation for its utilization in drug discovery and development. The detailed experimental guidance and compiled data serve as a valuable resource for researchers and scientists working in this area. Further investigation into its reactivity and the development of novel applications will continue to expand the utility of this important synthetic intermediate.

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References

- 1. [Buy cyclopropyl\(4-fluorophenyl\)methanol \(EVT-300701\) | 827-88-3 \[evitachem.com\]](#)
- 2. [lifechempharma.com \[lifechempharma.com\]](#)
- 3. CN117402062B - Method for preparing cyclopropylmethanol and recycling byproduct sodium tetramethoxyborate - Google Patents [[patents.google.com](#)]
- 4. [web.mnstate.edu \[web.mnstate.edu\]](#)
- 5. US8487105B2 - Process for preparing pitavastatin, intermediates and pharmaceutically acceptable salts thereof - Google Patents [[patents.google.com](#)]
- 6. WO2010089770A2 - Improved process for the preparation of highly pure (3r,5s)-7-[2-cyclopropyl-4-(4-fluorophenyl) quinolin-3-yl]-3,5-dihydroxy-6(e)-heptenoic acid and pharmaceutically acceptable salts thereof - Google Patents [[patents.google.com](#)]
- 7. [guidechem.com \[guidechem.com\]](#)

- 8. Total mechano-synthesis of 2-cyclopropyl-4-(4-fluorophenyl)quinoline-3-acrylaldehyde—a pivotal intermediate of pitavastatin - RSC Mechanochemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Cyclopropyl(4-fluorophenyl)methanol: A Versatile Building Block in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266660/docs#cyclopropyl-4-fluorophenyl-methanol-a-versatile-building-block-in-modern-synthesis]

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